

# Application Notes and Protocols for 4-fluoro MBZP Analytical Reference Standard

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## Compound of Interest

Compound Name: 4-fluoro MBZP

Cat. No.: B5635924

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## Introduction

**4-fluoro MBZP** (1-[(4-fluorophenyl)methyl]-4-methyl-piperazine) is a novel psychoactive substance (NPS) classified as a piperazine derivative.[1][2][3] As an analytical reference standard, it is intended for research and forensic applications to enable the accurate identification and quantification of this compound in various samples.[4][5] This document provides detailed application notes and protocols for the use of the **4-fluoro MBZP** analytical reference standard.

The pharmacological activity of **4-fluoro MBZP** has not been extensively studied, but based on its structural similarity to other benzylpiperazines (BZP), it is presumed to act as a stimulant by modulating dopaminergic and serotonergic neurotransmission. It is also suggested to be a ligand for the 5-HT<sub>2</sub> receptors. These application notes will, therefore, cover analytical identification methods and provide protocols for in vitro assays to investigate its presumed biological activity.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-fluoro MBZP** is presented in the table below. This information is crucial for the preparation of stock solutions and for data interpretation in various analytical techniques.

Property	Value	Reference
Formal Name	1-[(4-fluorophenyl)methyl]-4-methyl-piperazine	
Synonyms	4-fluoro Methylbenzylpiperazine, 4F-MBZP	
Molecular Formula	C <sub>12</sub> H <sub>17</sub> FN <sub>2</sub>	
Formula Weight	208.3 g/mol	
CAS Number	144734-44-1	
Appearance	Solid	
Purity	≥98%	
Solubility (as hydrochloride)	DMSO: Sparingly soluble (1-10 mg/ml), PBS (pH 7.2): Soluble (≥10mg/mL)	
Solubility (as free base)	Methanol: 10 mg/ml	
Storage	-20°C	
Stability	≥ 4 years (hydrochloride), ≥ 1 year (solution in methanol)	

## Analytical Protocols

Accurate identification and quantification of **4-fluoro MBZP** are critical in forensic and research settings. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the recommended techniques.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust method for the identification of **4-fluoro MBZP**. The following protocol is a general guideline and may require optimization based on the specific instrumentation and sample matrix.

## Sample Preparation (Acid-Base Extraction):

- To 1 mL of sample (e.g., urine, blood, or dissolved material), add an appropriate internal standard.
- Acidify the sample with 1 M HCl.
- Extract with an organic solvent (e.g., diethyl ether or hexane) to remove acidic and neutral impurities. Discard the organic layer.
- Basify the aqueous layer with 1 M NaOH.
- Extract the basic solution with an organic solvent (e.g., ethyl acetate or a mixture of chloroform and isopropanol).
- Collect the organic layer and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., methanol or ethyl acetate) for GC-MS analysis.

## Instrumental Parameters (Illustrative):

Parameter	Value
Instrument	Agilent 5975 Series GC/MSD or equivalent
Column	HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 $\mu$ m film thickness
Injector Temperature	250°C
Oven Program	Initial temperature 100°C, hold for 1 min, ramp at 15°C/min to 280°C, hold for 5 min
Carrier Gas	Helium at a constant flow of 1 mL/min
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-550 amu

### Expected Results:

The retention time for **4-fluoro MBZP** has been reported to be approximately 3.76 - 3.78 minutes under certain GC conditions. The mass spectrum will show a molecular ion peak ( $[M]^+$ ) at  $m/z$  208 and characteristic fragment ions.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity for the quantification of **4-fluoro MBZP** in complex biological matrices.

### Sample Preparation (Protein Precipitation for Blood/Plasma):

- To 100  $\mu$ L of sample, add an appropriate deuterated internal standard.
- Add 300  $\mu$ L of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

### Instrumental Parameters (Illustrative):

Parameter	Value
Instrument	Sciex X500R LC-QTOF-MS or equivalent triple quadrupole/high-resolution mass spectrometer
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 $\mu$ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start at 5% B, increase to 95% B over 8 minutes, hold for 2 minutes, and return to initial conditions
Flow Rate	0.3 mL/min
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion [M+H] <sup>+</sup>	209.1449
Product Ions	To be determined by infusion of the analytical standard

## Biological Activity Protocols

The following protocols are provided to investigate the presumed mechanism of action of **4-fluoro MBZP** as a modulator of dopaminergic and serotonergic systems.

### Dopamine Transporter (DAT) Uptake Inhibition Assay

This assay determines the ability of **4-fluoro MBZP** to inhibit the reuptake of dopamine into synaptosomes or cells expressing the dopamine transporter.

Experimental Workflow:



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### Workflow for DAT Uptake Inhibition Assay.

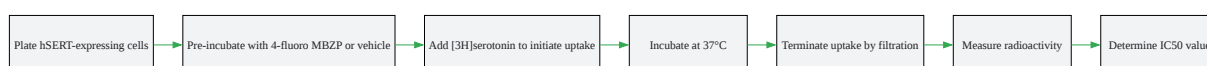
#### Protocol:

- Preparation of Synaptosomes or Cells: Isolate synaptosomes from rat striatum or use a cell line stably expressing the human dopamine transporter (hDAT).
- Pre-incubation: Pre-incubate aliquots of the synaptosomal or cell suspension with varying concentrations of **4-fluoro MBZP** (e.g.,  $10^{-10}$  to  $10^{-5}$  M) or vehicle for 10-15 minutes at 37°C.
- Initiate Uptake: Initiate dopamine uptake by adding a fixed concentration of [<sup>3</sup>H]dopamine (e.g., 10-50 nM).
- Incubation: Incubate for a short period (e.g., 5-10 minutes) at 37°C.
- Termination: Terminate the uptake by rapid filtration through glass fiber filters, followed by washing with ice-cold buffer.
- Quantification: Measure the radioactivity on the filters using a liquid scintillation counter.
- Data Analysis: Determine the concentration of **4-fluoro MBZP** that inhibits 50% of dopamine uptake (IC<sub>50</sub> value) by non-linear regression analysis.

## Serotonin Transporter (SERT) Uptake Inhibition Assay

This assay measures the potency of **4-fluoro MBZP** in inhibiting serotonin reuptake.

#### Experimental Workflow:



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Workflow for SERT Uptake Inhibition Assay.

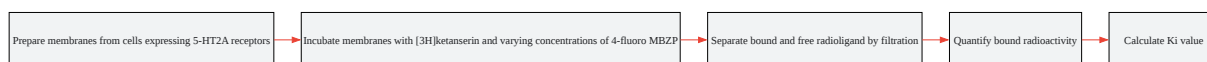
Protocol:

- Cell Plating: Plate HEK-293 cells stably expressing the human serotonin transporter (hSERT).
- Pre-incubation: Pre-incubate the cells with various concentrations of **4-fluoro MBZP** or vehicle for 20 minutes at 25°C.
- Initiate Uptake: Add a fixed concentration of [<sup>3</sup>H]serotonin (e.g., 65 nM) and incubate for an additional 15 minutes.
- Termination: Terminate the reaction by rapid filtration.
- Quantification: Count the radioactivity of the filters.
- Data Analysis: Calculate the IC<sub>50</sub> value for the inhibition of serotonin uptake.

## 5-HT<sub>2A</sub> Receptor Binding Assay

This assay determines the affinity of **4-fluoro MBZP** for the 5-HT<sub>2A</sub> receptor.

Experimental Workflow:



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Workflow for 5-HT<sub>2A</sub> Receptor Binding Assay.

Protocol:

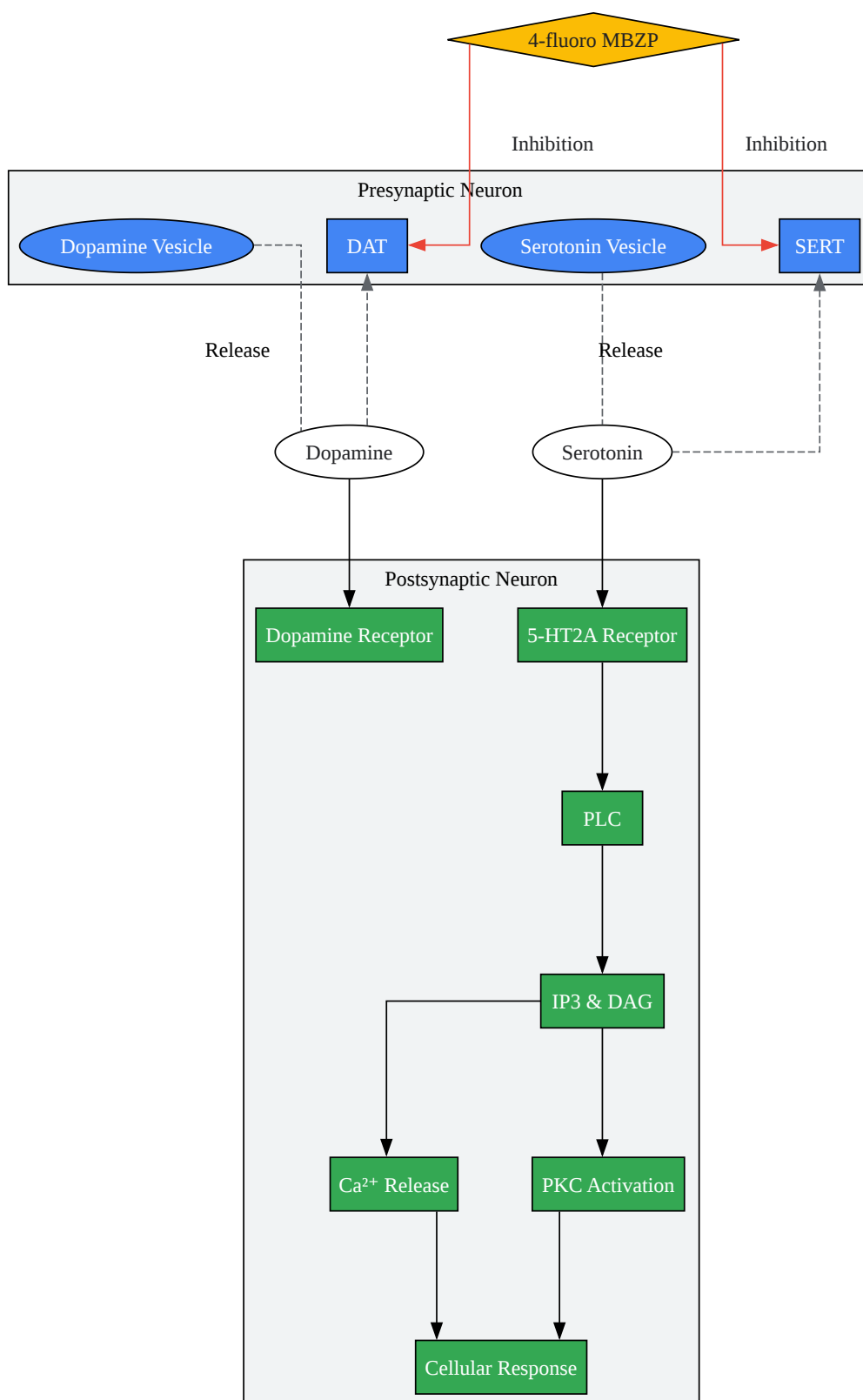
- Membrane Preparation: Prepare cell membranes from a cell line expressing the human 5-HT<sub>2A</sub> receptor.

- Incubation: In a 96-well plate, incubate the cell membranes with a fixed concentration of a radiolabeled 5-HT<sub>2A</sub> antagonist (e.g., [<sup>3</sup>H]ketanserin, ~0.5 nM) and a range of concentrations of **4-fluoro MBZP**. For non-specific binding, use a high concentration of a known 5-HT<sub>2A</sub> antagonist (e.g., 1 μM ketanserin).
- Equilibration: Incubate for 60 minutes at room temperature to reach binding equilibrium.
- Filtration: Rapidly filter the contents of each well through glass fiber filters to separate bound from free radioligand.
- Quantification: Measure the radioactivity on the filters.
- Data Analysis: Calculate the inhibitory constant (K<sub>i</sub>) value for **4-fluoro MBZP** using the Cheng-Prusoff equation.

## Presumed Signaling Pathway

Based on its structural class, **4-fluoro MBZP** is expected to increase synaptic concentrations of dopamine and serotonin by inhibiting their respective transporters (DAT and SERT). The elevated serotonin levels would then act on postsynaptic receptors, including the 5-HT<sub>2A</sub> receptor, which is a Gq-coupled receptor that activates the phospholipase C (PLC) signaling cascade.





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Presumed signaling pathway of **4-fluoro MBZP**.

## Disclaimer

The provided protocols and signaling pathway information are based on the presumed mechanism of action of **4-fluoro MBZP** due to the limited specific research on this compound. Researchers should validate and optimize these protocols for their specific experimental conditions. The **4-fluoro MBZP** analytical reference standard is for research and forensic use only and is not for human or veterinary use.

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## References

- 1. benchchem.com [benchchem.com]
- 2. cfsre.org [cfsre.org]
- 3. Monographs [cfsre.org]
- 4. benchchem.com [benchchem.com]
- 5. Development of serotonin transporter reuptake inhibition assays using JAR cells - PMC [pmc.ncbi.nlm.nih.gov]
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